

A Comprehensive Technical Guide to the Chemical Structure and Properties of Glabrone

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Compound of Interest

Compound Name: *Glabrone*

Cat. No.: *B1232820*

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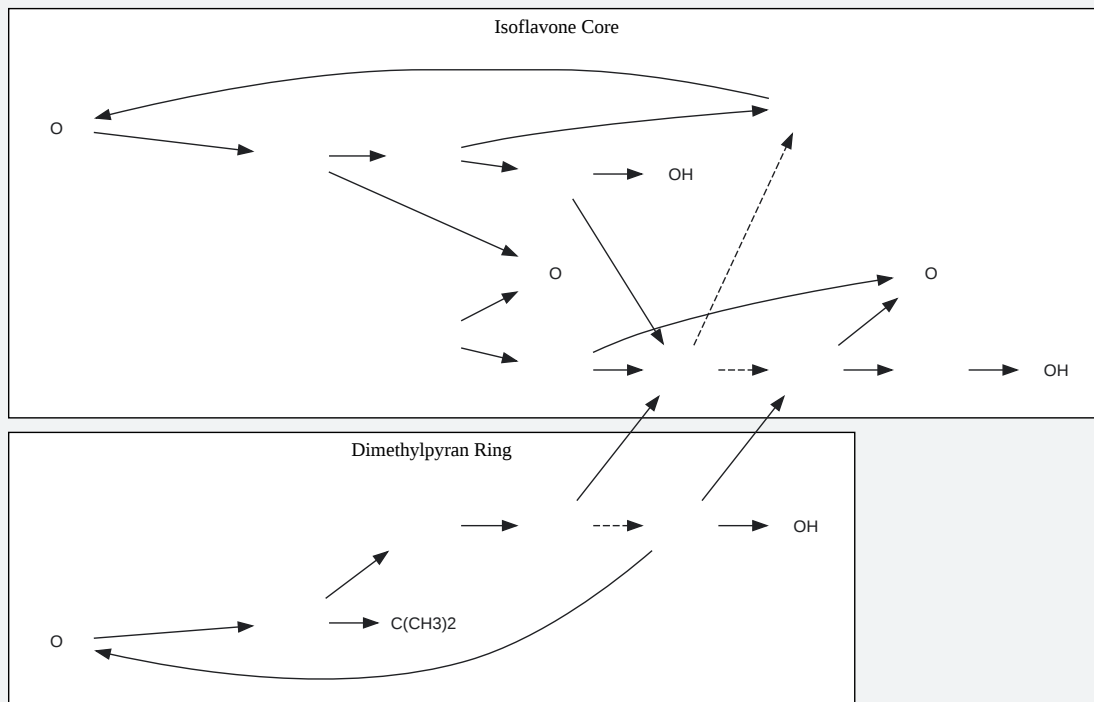
Abstract

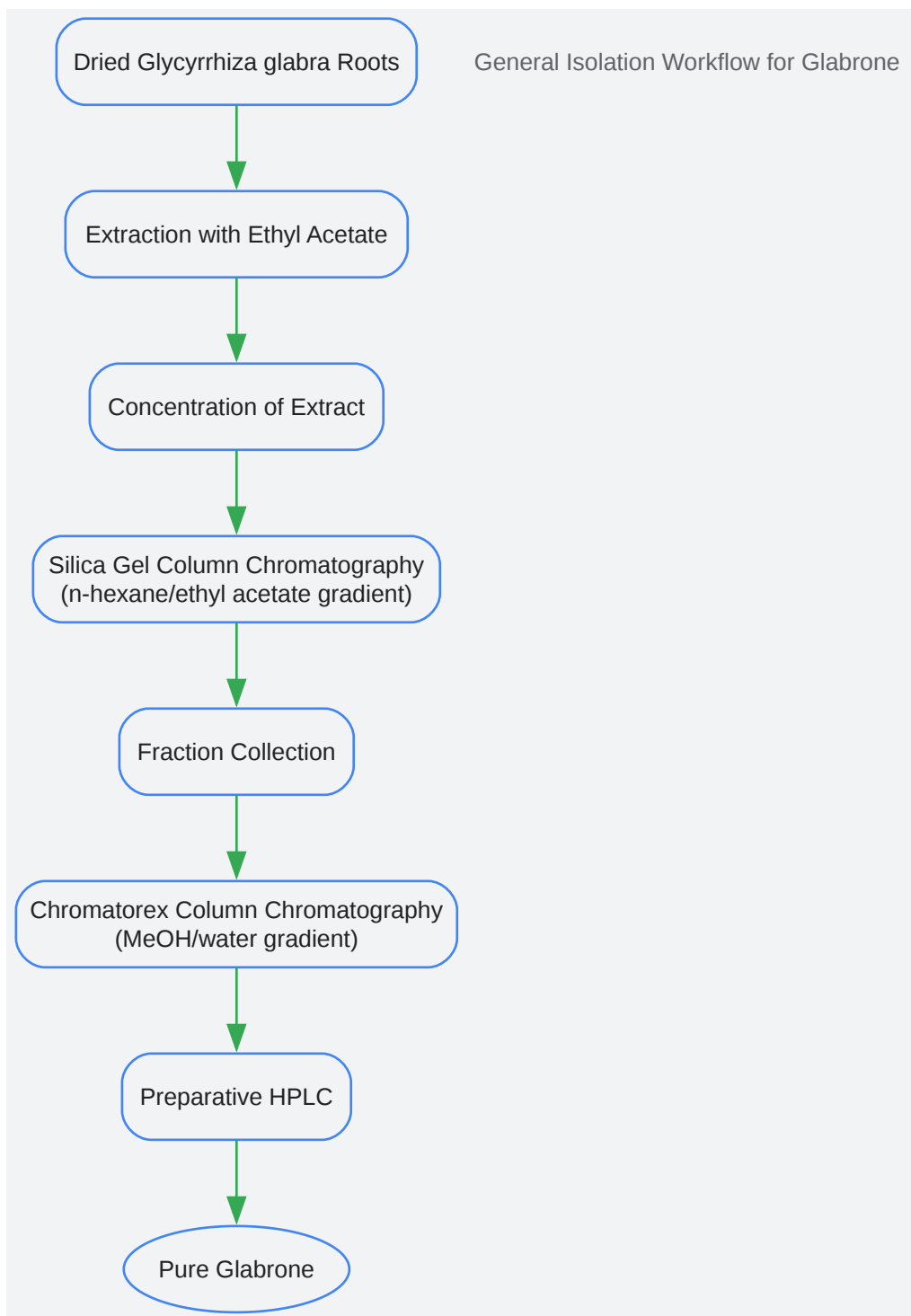
Glabrone, a naturally occurring isoflavonoid primarily isolated from the roots of *Glycyrrhiza* species (licorice), has garnered significant interest within the scientific community for its diverse pharmacological activities. This technical guide provides a detailed overview of the chemical structure of **Glabrone**, its physicochemical properties, and its biological functions. It includes a thorough compilation of its chemical identifiers, experimental data from spectroscopic analyses, and a summary of its known biological targets and activities. Furthermore, this document outlines the experimental protocols for the isolation and characterization of **Glabrone** and visualizes its implicated signaling pathways, offering a valuable resource for researchers in natural product chemistry, pharmacology, and drug discovery.

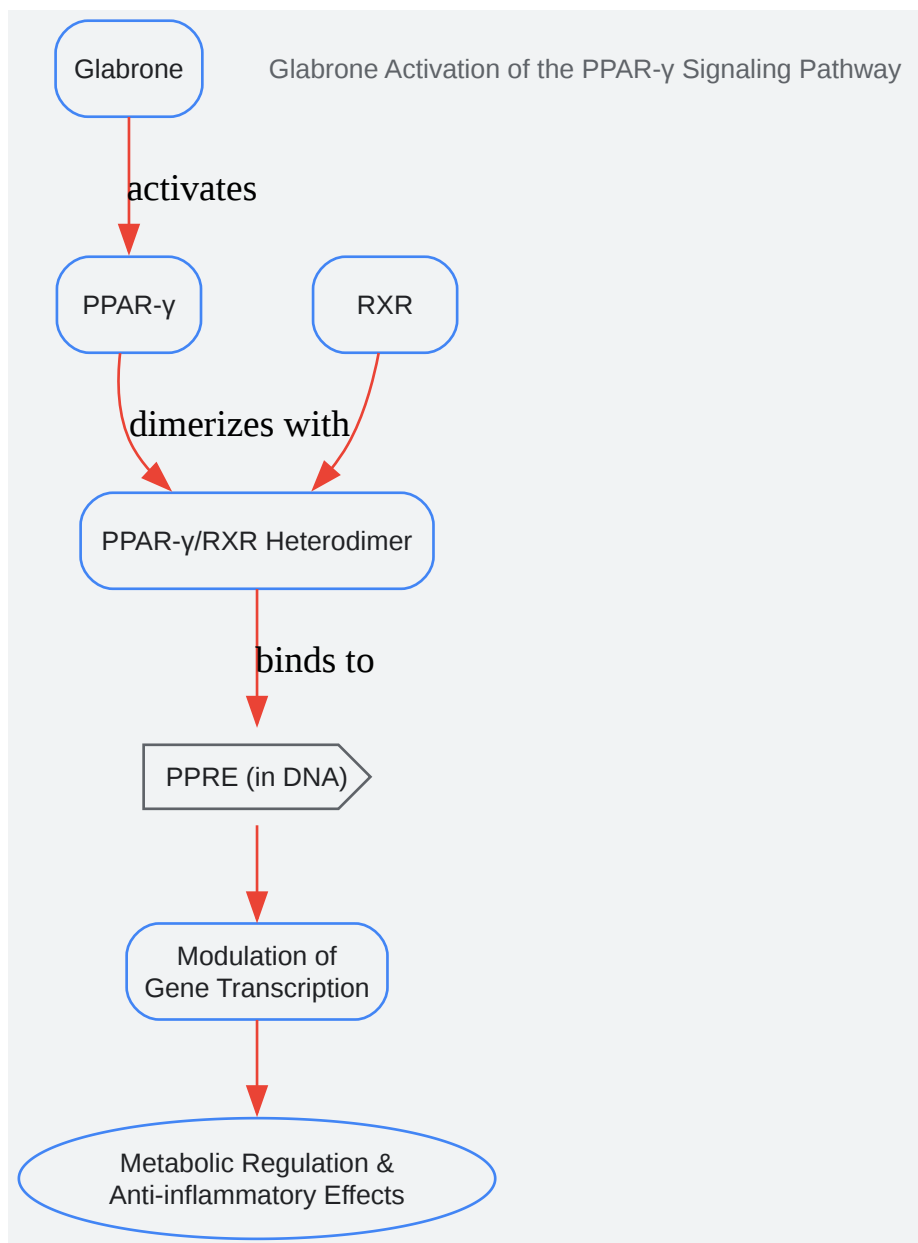
Chemical Identity and Structure

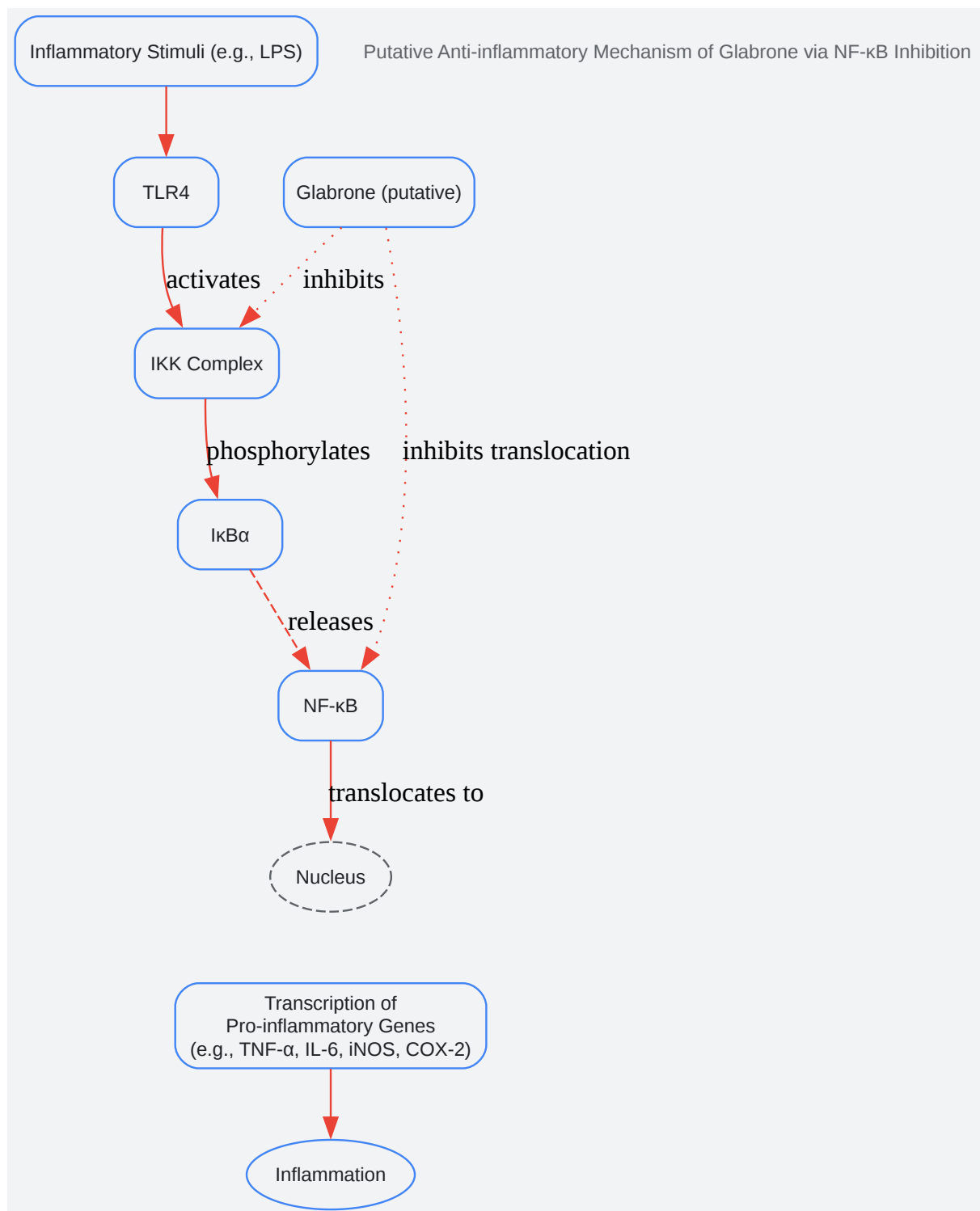
Glabrone is classified as a pyranisoflavonoid, a subclass of isoflavonoids characterized by a pyran ring fused to the isoflavone core.^[1] Its chemical structure has been elucidated through various spectroscopic methods.

The definitive chemical structure of **Glabrone** is presented below:

Chemical Structure of Glabrone (C₂₀H₁₆O₅)







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References

- 1. mdpi.com [mdpi.com]
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